

Application Notes and Protocols for 4-Chlorosalicylic Acid Solutions

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Compound of Interest

Compound Name: 4-Chlorosalicylic acid

Cat. No.: B135390

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **4-Chlorosalicylic acid** (4-CSA) solutions for various experimental purposes. The information is intended to guide researchers in achieving accurate and reproducible results.

Physicochemical Properties and Solubility

4-Chlorosalicylic acid is a derivative of salicylic acid with a chlorine atom at the 4th position of the benzene ring. It is an off-white to light beige powder.^{[1][2]} Understanding its solubility is critical for preparing homogenous solutions for experiments.

Table 1: Solubility of **4-Chlorosalicylic Acid** in Common Solvents

Solvent	Solubility	Molar Equivalent	Notes
Dimethyl Sulfoxide (DMSO)	34 mg/mL[3]	197.02 mM[3]	Use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce solubility. [3]
Ethanol	34 mg/mL[3]	197.02 mM	---
Water	Insoluble[3]	---	---
Phosphate-Buffered Saline (PBS)	2 mg/mL[4]	11.59 mM[4]	Ultrasonication at <60°C may be required to achieve a clear solution.[4]
Methanol	Slightly soluble[5]	---	---

Table 2: Formulations for In Vivo Studies[4]

Formulation Components	Concentration of 4-CSA
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (14.49 mM)
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (14.49 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (14.49 mM)

Biological Activity

4-Chlorosalicylic acid exhibits a range of biological activities that are of interest in research and drug development.

- Enzyme Inhibition: It acts as an inhibitor of mushroom tyrosinase, affecting both monophenolase (IC₅₀ = 1.89 mM) and diphenolase (IC₅₀ = 1.10 mM) activities.[2][3][4][6][7]

- Antimicrobial Activity: 4-CSA demonstrates broad-spectrum antimicrobial effects against both Gram-positive and Gram-negative bacteria, as well as fungi.[4] The Minimum Inhibitory Concentration (MIC) for E. coli is 250 µg/mL, and the Minimum Bactericidal Concentration (MBC) is 500 µg/mL.[2][3][4][6][7]
- Plant Defense Activation: **4-Chlorosalicylic acid** can act as a plant activator, potentially by influencing the salicylic acid signaling pathway, which is crucial for systemic acquired resistance (SAR) in plants.[8]

Experimental Protocols

Preparation of Stock Solutions

Stock solutions are concentrated solutions that can be diluted to working concentrations for various experiments. DMSO is a common solvent for preparing high-concentration stock solutions of 4-CSA.

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

Materials:

- **4-Chlorosalicylic acid** (powder, MW: 172.57 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weigh out 17.26 mg of **4-Chlorosalicylic acid** powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.

- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if precipitation occurs.^[6]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Table 3: Molarity Calculator for Stock Solution Preparation^[6]

Desired Concentration	Mass of 4-CSA for 1 mL Solvent	Mass of 4-CSA for 5 mL Solvent	Mass of 4-CSA for 10 mL Solvent
1 mM	0.1726 mg	0.863 mg	1.726 mg
5 mM	0.863 mg	4.315 mg	8.63 mg
10 mM	1.726 mg	8.63 mg	17.26 mg
50 mM	8.63 mg	43.15 mg	86.3 mg
100 mM	17.26 mg	86.3 mg	172.6 mg

Preparation of Working Solutions for Cell-Based Assays

Working solutions are prepared by diluting the stock solution in an appropriate cell culture medium.

Protocol 2: Preparation of a 100 µM Working Solution

Materials:

- 100 mM **4-Chlorosalicylic acid** stock solution in DMSO
- Sterile cell culture medium
- Sterile tubes
- Calibrated pipettes

Procedure:

- Thaw an aliquot of the 100 mM 4-CSA stock solution at room temperature.
- Perform a serial dilution. For example, to prepare a 100 μ M working solution, dilute the stock solution 1:1000 in cell culture medium.
 - Pipette 1 μ L of the 100 mM stock solution into 999 μ L of cell culture medium.
- Vortex the working solution gently to ensure it is thoroughly mixed.
- The final concentration of DMSO in the working solution should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same concentration of DMSO) in your experiments.

Stability and Storage

Proper storage is crucial to maintain the integrity of **4-Chlorosalicylic acid** and its solutions.

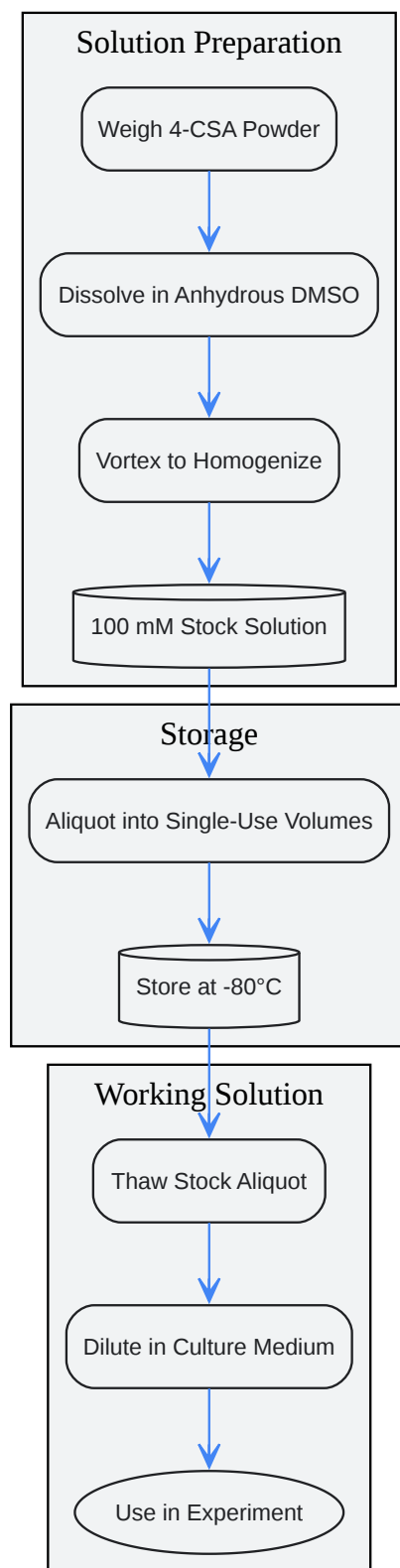
Table 4: Storage and Stability of **4-Chlorosalicylic Acid**

Form	Storage Temperature	Stability Period	Notes
Powder	-20°C	3 years[3]	Store in a dry, dark place.
Stock Solution in DMSO	-80°C	1 year[3]	Aliquot to avoid repeated freeze-thaw cycles.[3]
Stock Solution in DMSO	-20°C	1 month[3]	---

Visualizations

Experimental Workflow for Solution Preparation

The following diagram illustrates the general workflow for preparing **4-Chlorosalicylic acid** solutions for experimental use.

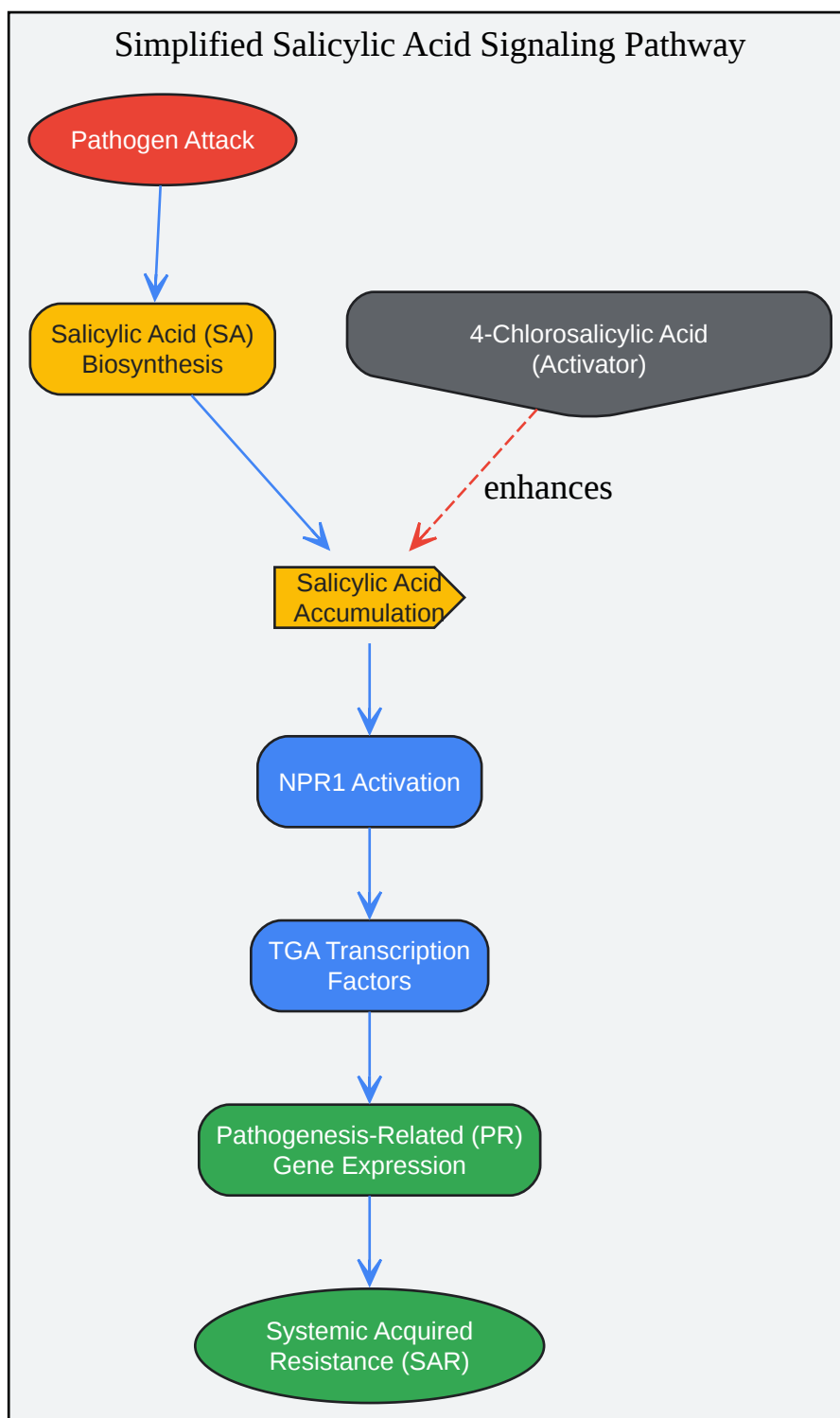


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Caption: Workflow for preparing **4-Chlorosalicylic acid** solutions.

Postulated Role in Salicylic Acid Signaling Pathway

4-Chlorosalicylic acid is suggested to be an activator of the salicylic acid (SA) signaling pathway in plants, which leads to systemic acquired resistance (SAR). The following diagram provides a simplified overview of this pathway and the potential point of action for 4-CSA.



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Caption: 4-CSA as a potential activator of the SA pathway.

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